

# Essential Safety and Disposal Procedures for (R)-MRT199665

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## Compound of Interest

Compound Name: (R)-MRT199665

Cat. No.: B15605392

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This document provides a comprehensive guide to the proper handling and disposal of **(R)-MRT199665**, a potent and selective MARK/SIK/AMPK inhibitor. Adherence to these procedures is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. As there is no publicly available Safety Data Sheet (SDS) specifically for **(R)-MRT199665**, these guidelines are based on best practices for the handling of novel, potent small molecule inhibitors. The compound-specific SDS must be obtained from the supplier, such as MedChemExpress, and reviewed thoroughly before any handling or disposal activities.

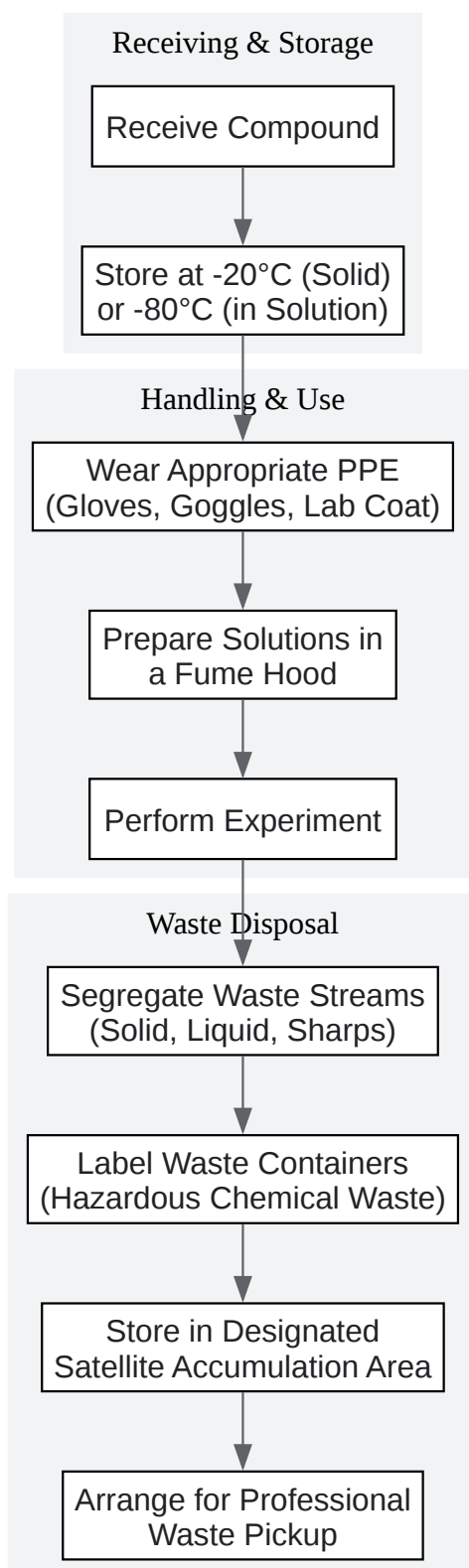
## Summary of Quantitative Data

The following table summarizes key quantitative data for MRT199665, the racemic mixture of which **(R)-MRT199665** is an isomer. This information is crucial for understanding the compound's potency and handling requirements.

Property	Value	Reference
IC <sub>50</sub> (MARK1/2/3/4)	2/2/3/2 nM	[1]
IC <sub>50</sub> (AMPKα1/α2)	10/10 nM	[1]
IC <sub>50</sub> (SIK1/2/3)	110/12/43 nM	[1]
CAS Number	1456858-57-3 (for racemate)	[1]

## Experimental Workflow for Handling and Disposal

The following diagram outlines the general workflow from receiving and handling the compound to its final disposal.



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Caption: General workflow from receipt to disposal of **(R)-MRT199665**.

## Step-by-Step Disposal Procedures

The proper disposal of **(R)-MRT199665** is paramount to prevent environmental contamination and ensure a safe laboratory environment. As a potent small molecule inhibitor, it should be treated as hazardous chemical waste.

1. Personal Protective Equipment (PPE): Before handling any waste materials containing **(R)-MRT199665**, ensure you are wearing appropriate PPE, including:

- Safety goggles or a face shield.
- Chemical-resistant gloves (e.g., nitrile).
- A lab coat.

2. Waste Segregation: Proper segregation of waste is crucial to prevent accidental chemical reactions and to ensure compliant disposal.

- Solid Waste:
  - Collect unused or expired solid **(R)-MRT199665** in a clearly labeled, sealed container designated for solid hazardous chemical waste.
  - Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a separate, clearly labeled hazardous waste container.
- Liquid Waste:
  - Solutions of **(R)-MRT199665** (e.g., dissolved in DMSO) must be collected in a designated, leak-proof container for liquid hazardous chemical waste.
  - Ensure the waste container is compatible with the solvent used.
  - Do not dispose of any solutions containing **(R)-MRT199665** down the drain.
- Sharps Waste:

- Needles, syringes, or any other contaminated sharps must be disposed of in a designated, puncture-resistant sharps container.

3. Waste Container Labeling: All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste".
- The full chemical name: "**(R)-MRT199665**".
- The solvent used for liquid waste (e.g., "in Dimethyl Sulfoxide").
- The approximate concentration and quantity.
- The date the waste was first added to the container.
- The name of the principal investigator and the laboratory location.

4. Storage of Chemical Waste:

- Store all hazardous waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.
- This area should be away from general lab traffic and have secondary containment to prevent spills.
- Ensure the storage area is well-ventilated.
- Keep waste containers securely closed at all times, except when adding waste.

5. Arranging for Disposal:

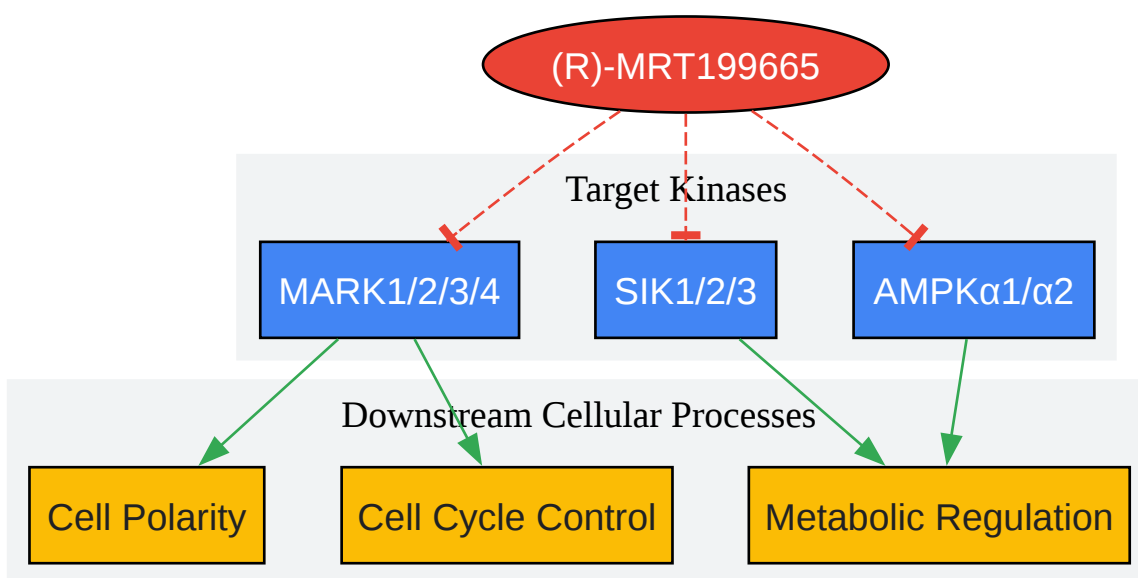
- Follow your institution's specific procedures for requesting a chemical waste pickup. This is typically handled by the Environmental Health & Safety (EH&S) department.
- Do not attempt to neutralize or dispose of the chemical waste yourself.

6. Empty Container Disposal:

- A container that held **(R)-MRT199665** is generally not considered "empty" until it has been triple-rinsed.
- The first rinse of the container must be collected and disposed of as hazardous liquid waste.
- Subsequent rinses should also be collected as hazardous waste.
- After thorough rinsing, deface or remove the original label and dispose of the container according to your institution's guidelines for non-hazardous lab glass or plastic.

## (R)-MRT199665 Signaling Pathway Inhibition

**(R)-MRT199665** is a potent inhibitor of the MARK, SIK, and AMPK families of kinases. These kinases are involved in various cellular processes, including cell polarity, cell cycle control, and metabolic regulation. The diagram below illustrates the inhibitory action of **(R)-MRT199665** on these signaling pathways.



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Caption: Inhibition of MARK, SIK, and AMPK signaling pathways by **(R)-MRT199665**.

By adhering to these detailed procedures, researchers can ensure the safe handling and compliant disposal of **(R)-MRT199665**, thereby fostering a secure and environmentally

responsible laboratory setting. Always prioritize safety and consult your institution's specific guidelines.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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